The Indole Scaffold: Electronic & Structural Fundamentals

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Compound of Interest

Compound Name:	*5-Iodo-2-methyl-1H-indole*
CAS No.:	*148322-07-0*
Cat. No.:	*B3040024*

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The indole nucleus consists of a benzene ring fused to a pyrrole ring. Its ubiquity in drug discovery stems from its unique electronic properties:

- Electron Richness: The pyrrole nitrogen's lone pair participates in the aromatic sextet, making C-3 highly nucleophilic and susceptible to electrophilic substitution.
- Hydrogen Bonding: The N-H moiety serves as a critical hydrogen bond donor (HBD) in receptor binding pockets (e.g., Serotonin receptors, Kinase hinge regions).
- Pi-Stacking: The planar bicyclic system facilitates

  stacking interactions with aromatic amino acid residues (Phe, Tyr, Trp).

Historical Genesis: The Era of Natural Dyes

Long before its structure was known, indole chemistry was driven by the textile industry.

- Indigo (Indigotin): Used since 4000 BC.[1] Its structure was debated until Adolf von Baeyer's synthesis in the late 19th century.

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- Tyrian Purple (6,6'-Dibromoindigo): A symbol of royalty extracted from Murex snails.
    - Discovery: In 1909, Paul Friedländer processed 12,000 snails to isolate 1.4 g of the dye, identifying it as 6,6'-dibromoindigo. This established the first link between halogenated indoles and biological value.

Biological Foundations: The "Master Molecule"

The transition from dyes to biology occurred with the isolation of two critical signaling molecules.

- Auxin (Indole-3-acetic acid, IAA):
    - Discovery: While Frits Went described the hormonal effect in 1926, it was Fritz Kögl in 1934 who elucidated the chemical structure as indole-3-acetic acid.[2] This confirmed indole as a regulator of plant growth.[2]
- Serotonin (5-Hydroxytryptamine, 5-HT):
    - Discovery: Isolated in 1948, its identification as an indole derivative linked the scaffold to neurological function, paving the way for CNS drug discovery.

Synthetic Evolution: From Fischer to Buchwald

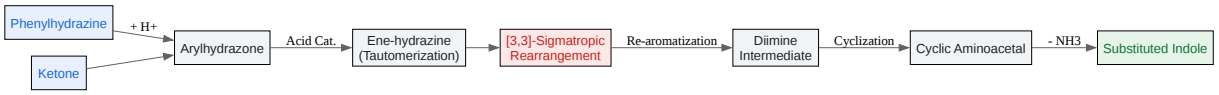
The ability to functionalize the indole core is what unlocks its therapeutic potential.

The Fischer Indole Synthesis (1883)

Emil Fischer's discovery remains the most versatile method for synthesizing 2- and 3-substituted indoles.

- Mechanism: Acid-catalyzed condensation of a phenylhydrazine with a ketone/aldehyde, followed by a [3,3]-sigmatropic rearrangement.[3]

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Figure 1: Mechanistic flow of the Fischer Indole Synthesis, highlighting the critical [3,3]-sigmatropic shift.

The Buchwald Modification (1998)

Traditional Fischer synthesis is limited by the availability of substituted aryl hydrazines. The Buchwald modification overcomes this by using Palladium catalysis to cross-couple aryl halides with benzophenone hydrazone.

- Advantage: Allows access to indoles from widely available aryl bromides/chlorides.[4]

Pharmacological Renaissance: Three Waves of Discovery

Wave 1: Inflammation & NSAIDs (1960s)

- Drug:Indomethacin (Indocin)[5][6]

- Discovery (1963): Researchers at Merck sought a potent anti-inflammatory. Using the indole-3-acetic acid scaffold (mimicking serotonin/tryptophan metabolites), they methylated the N-1 position and added a p-chlorobenzoyl group.

- Mechanism: Non-selective COX-1/COX-2 inhibition. The indole core mimics the arachidonic acid structure within the enzyme channel.

Wave 2: Migraine & Triptans (1990s)

- Drug:Sumatriptan (Imitrex)

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- Discovery (1991): Glaxo researchers aimed to mimic serotonin's vasoconstrictive effects on cranial blood vessels without the peripheral side effects.
- SAR Logic: They retained the indole core of 5-HT but modified the C-5 substituent to a sulfonamide to improve oral bioavailability and selectivity for 5-HT1B/1D receptors.

Wave 3: Oncology & Kinase Inhibitors (2000s-Present)

- Drug:Sunitinib (Sutent)
- Discovery: Pfizer developed this multi-targeted receptor tyrosine kinase (RTK) inhibitor.
- Structural Insight: Sunitinib utilizes an indolin-2-one (oxidized indole) core.[7]
- Binding Mode: The oxindole core functions as an adenine mimetic. The N-H and C=O groups form a "hinge binder" motif, hydrogen bonding with Glu917 and Cys919 in the VEGFR2 ATP-binding pocket.

Table 1: Comparative Analysis of Key Indole Therapeutics

Drug	Indole Class	Target	Key Structural Feature	Discovery Era
Indomethacin	N-substituted Indole-3-acetic acid	COX-1/2	N-p-chlorobenzoyl group locks conformation	1963
Sumatriptan	Tryptamine derivative	5-HT1B/1D	C-5 Sulfonamide replaces 5-HT hydroxyl	1991
Sunitinib	3-substituted Indolin-2-one	VEGFR/PDGFR	Oxindole core acts as ATP-mimetic	2006
Osimertinib	Indole	EGFR (T790M)	Acrylamide "warhead" for covalent binding	2015

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Experimental Protocols

Protocol A: Classical Fischer Indole Synthesis (General Procedure)

Use this for synthesizing 2,3-disubstituted indoles from ketones.

- Reagents: Phenylhydrazine (1.0 eq), Ketone (1.0 eq), Glacial Acetic Acid (Solvent), ZnCl2 (Catalyst, 1.0 eq).
- Step 1 (Hydrazone Formation): Mix phenylhydrazine and ketone in acetic acid. Stir at RT for 30 min.
- Step 2 (Cyclization): Add ZnCl2. Heat to reflux (100-110°C) for 2-4 hours. Monitor by TLC.
- Workup: Cool to RT. Pour into ice water. Extract with Ethyl Acetate.[8] Wash organic layer with NaHCO3 (sat.) to remove acid.
- Purification: Recrystallize from ethanol or purify via silica gel chromatography.

Protocol B: Buchwald-Hartwig Precursor Synthesis

Use this to generate aryl hydrazones from aryl bromides when the hydrazine is unavailable.

- Reagents: Aryl Bromide (1.0 eq), Benzophenone Hydrazone (1.1 eq), Pd(OAc)2 (1 mol%), BINAP (1.1 mol%), NaOtBu (1.4 eq), Toluene.
- Procedure: Combine all reagents in a flame-dried flask under Argon.
- Reaction: Heat to 80-100°C for 8-12 hours.
- Hydrolysis (One-pot): Add wet p-TsOH and ketone/aldehyde directly to the reaction mixture to effect hydrolysis and subsequent Fischer cyclization in situ.

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